

In-Depth Technical Guide: 3-Aminocyclobutanol Hydrochloride

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Compound of Interest

Compound Name: *3-Aminocyclobutanol hydrochloride*

Cat. No.: *B2644436*

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CAS Number: 1036260-25-9

Disclaimer: The information provided herein is intended for use by qualified professionals in the fields of research, drug development, and chemical synthesis. **3-Aminocyclobutanol hydrochloride** is for laboratory use only and should be handled with appropriate safety precautions.

Introduction

3-Aminocyclobutanol hydrochloride is a substituted cyclobutane derivative containing both an amino and a hydroxyl functional group.[1] Its rigid four-membered ring structure makes it a valuable and versatile building block in medicinal chemistry and organic synthesis.[1] The presence of two functional groups allows for a variety of chemical transformations, enabling the construction of more complex molecules.[1] It is frequently utilized as a key intermediate in the synthesis of pharmaceutical compounds and fine chemicals.[1]

It is important to note that the CAS number 1036260-25-9 may refer to a non-specific stereoisomer or a mixture of isomers of **3-Aminocyclobutanol hydrochloride**. The stereochemistry (cis or trans) is not explicitly defined by this CAS number in many commercial and technical sources.[2] For stereospecific applications, it is recommended to refer to the specific CAS numbers for the cis (CAS 1219019-22-3) and trans (CAS 1205037-95-1) isomers.

Chemical and Physical Properties

The general properties of **3-Aminocyclobutanol hydrochloride** are summarized below. These values may vary depending on the specific isomeric composition of the material.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₁₀ ClNO	[3][4][5]
Molecular Weight	123.58 g/mol	[3][4][5]
Appearance	Yellow or white solid	[3][5]
Purity	Typically ≥98%	[5]
InChI	1S/C4H9NO.ClH/c5-3-1-4(6)2-3;/h3-4,6H,1-2,5H2;1H	[2]
InChI Key	XUMSHCRPQCZRGX-UHFFFAOYSA-N	[2][5]
SMILES	Cl.NC1CC(C1)O	[2]
Storage Temperature	2-8°C under an inert atmosphere (e.g., Nitrogen or Argon)	[1]

Synthesis and Experimental Protocols

While specific synthesis protocols for CAS 1036260-25-9 are not readily available in the literature, a common strategy in medicinal chemistry is the stereoselective synthesis of cyclobutane derivatives. Below is a detailed experimental protocol for the synthesis of trans-3-Aminocyclobutanol, which is a key component related to the title compound. This process involves the inversion of stereochemistry from a cis isomer.

Synthesis of trans-3-Aminocyclobutanol via Mitsunobu Reaction and Subsequent Deprotection

This protocol is adapted from a patented synthesis method and describes a three-step process starting from cis-3-dibenzylaminocyclobutanol.

Step 1: Mitsunobu Reaction for Stereochemical Inversion

This step inverts the stereocenter at the hydroxyl-bearing carbon of the cyclobutane ring.

- Reactants:
 - cis-3-dibenzylaminocyclobutanol (starting material)
 - A suitable carboxylic acid (e.g., benzoic acid)
 - A condensing agent such as a dialkyl azodicarboxylate (e.g., DIAD or DEAD)
 - A phosphine reagent (e.g., triphenylphosphine)
- Procedure:
 - Dissolve cis-3-dibenzylaminocyclobutanol and the carboxylic acid in a suitable anhydrous solvent (e.g., THF, toluene).
 - Cool the reaction mixture in an ice bath (0-5 °C).
 - Slowly add the phosphine reagent to the stirred solution.
 - Add the dialkyl azodicarboxylate dropwise to the mixture, maintaining the low temperature.
 - Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC or LC-MS).
 - Upon completion, the product, a trans-3-dibenzylaminocyclobutyl carboxylate, can be isolated and purified. For the hydrochloride salt, an acidic workup with HCl can be performed.

Step 2: Hydrolysis of the Ester

This step removes the carboxylate group to yield the trans-alcohol.

- Reactants:
 - trans-3-dibenzylaminocyclobutyl carboxylate hydrochloride

- A base (e.g., sodium hydroxide, potassium hydroxide)
- A suitable solvent (e.g., methanol, ethanol)
- Procedure:
 - Dissolve the ester in the chosen alcohol solvent.
 - Add an aqueous solution of the base.
 - Heat the mixture to reflux and stir for several hours until the hydrolysis is complete (monitor by TLC or LC-MS).
 - Cool the reaction mixture and remove the solvent under reduced pressure.
 - Extract the aqueous residue with an organic solvent (e.g., ethyl acetate).
 - Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate to yield trans-3-dibenzylcyclobutanol.

Step 3: Debenzylation to Yield trans-3-Aminocyclobutanol

This final step removes the benzyl protecting groups from the amine.

- Reactants:
 - trans-3-dibenzylcyclobutanol
 - A catalyst (e.g., palladium on carbon (Pd/C) or palladium hydroxide)
 - A hydrogen source (e.g., hydrogen gas)
 - A suitable solvent (e.g., methanol, ethanol, isopropanol)
- Procedure:
 - Dissolve the trans-3-dibenzylcyclobutanol in the alcohol solvent in a hydrogenation vessel.
 - Add the palladium catalyst.

- Pressurize the vessel with hydrogen gas (e.g., 1.0-1.2 MPa).
- Heat the reaction mixture (e.g., 30-45 °C) and stir vigorously for 24 hours or until the reaction is complete.
- Carefully filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure to obtain crude trans-3-aminocyclobutanol.
- To obtain the hydrochloride salt, the crude product can be dissolved in a suitable solvent and treated with a solution of HCl.

Safety and Handling

3-Aminocyclobutanol hydrochloride is classified as harmful if swallowed.[6][7][8] Standard laboratory safety practices should be employed when handling this compound.

Hazard Class & Category	Statement	Pictogram	Signal Word
Acute Toxicity 4, Oral	H302: Harmful if swallowed	GHS07	Warning

Precautionary Statements:

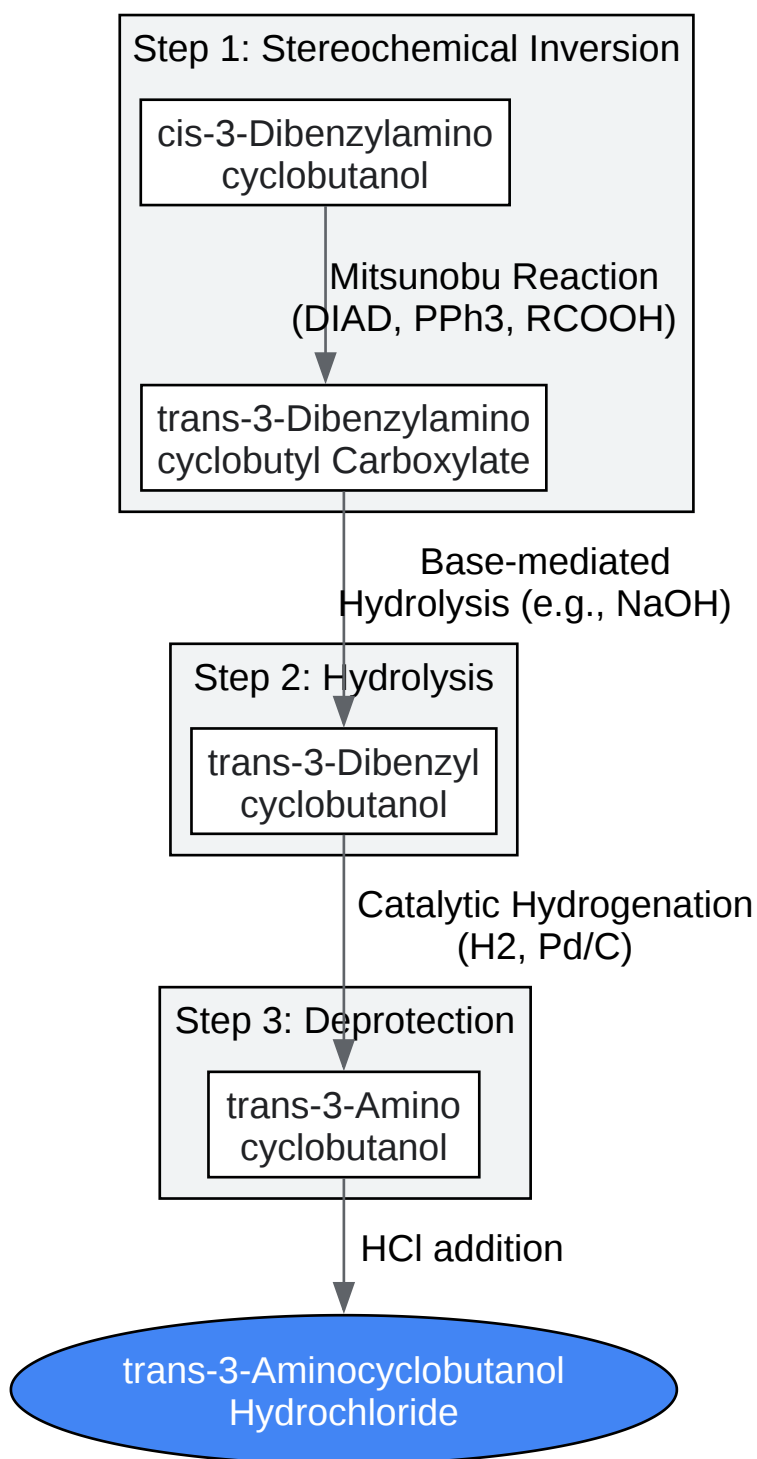
- P264: Wash hands and any exposed skin thoroughly after handling.[6][8]
- P270: Do not eat, drink or smoke when using this product.[6][8]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6][8]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[6][8]

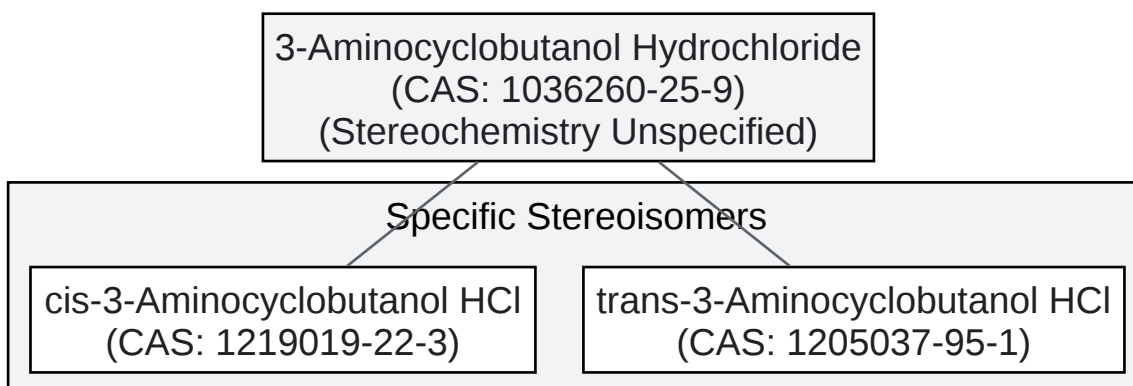
Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Visualizations

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of trans-3-Aminocyclobutanol from its cis precursor, as detailed in the experimental protocols section.





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